

An In-depth Technical Guide to the Safe Handling of 3-Nitrophthalic Anhydride

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Compound of Interest

Compound Name: 3-Nitrophthalic anhydride

Cat. No.: B026980

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrophthalic anhydride** (CAS No. 641-70-3), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

3-Nitrophthalic anhydride is a beige to yellow crystalline powder.^{[1][2]} It is moisture-sensitive and decomposes in contact with water.^{[3][4]}

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 641-70-3 | [3] |
| Molecular Formula | C8H3NO5 | [3] |
| Molecular Weight | 193.11 g/mol | [3] |
| Appearance | Beige to yellow crystalline powder | [1][2] |
| Melting Point | 160 - 166 °C | [4][5] |
| Solubility | Insoluble in water. Soluble in acetone, hot alcohol, and hot acetic acid. Slightly soluble in benzene. | [2][6] |

Hazard Identification and Classification

3-Nitrophthalic anhydride is classified as an irritant.[7] The toxicological properties of this substance have not been fully investigated.[7]

GHS Classification:[3][8]

| Hazard Class | Category |
|---|----------|
| Skin Corrosion/Irritation | 2 |
| Serious Eye Damage/Eye Irritation | 2A |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 |

Signal Word: Warning[3][4]

Hazard Statements:[3][4]

- H302: Harmful if swallowed.[9]

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **3-Nitrophthalic anhydride** to minimize exposure risk.

| Protection Type | Specification | Reference |
|------------------------|---|-----------|
| Eye/Face Protection | Chemical splash goggles or face shield (EN 166). | [4][7] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and apron. | [1][7] |
| Respiratory Protection | NIOSH/MSHA approved air-purifying dust or mist respirator (EN 149) if dust is generated. Use in a well-ventilated area. | [4][7] |

Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[9]
- Use in a well-ventilated area, such as a chemical fume hood.[9]
- Do not eat, drink, or smoke when using this product.[9]
- Wash hands thoroughly after handling.[3]
- Avoid dust formation.[4]

- Contaminated work clothing should be laundered separately before reuse.[9]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly closed.[3]
- It is moisture-sensitive; store under an inert gas like argon.[3][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][7]

First Aid Measures

Immediate medical attention is recommended in case of exposure.

| Exposure Route | First Aid Protocol | Reference |
|----------------|--|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. | [1] [7] |
| Skin Contact | Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists. | [1] [7] |
| Inhalation | Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms appear. | [1] [7] |
| Ingestion | Do NOT induce vomiting. Wash mouth out with water. Urgent hospital treatment is likely needed. Seek immediate medical attention. | [7] [9] |

Accidental Release and Disposal

Spills:

- For minor spills, wear appropriate PPE, remove all ignition sources, and clean up spills immediately to avoid generating dust.[\[9\]](#) Use dry clean-up procedures and place the material in a suitable, labeled container for disposal.[\[9\]](#)
- For major spills, evacuate the area and alert emergency services.[\[9\]](#) Prevent the spillage from entering drains or water courses.[\[9\]](#)

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[3] Waste is classified as hazardous.[4] Do not mix with other waste.[3] Handle uncleaned containers as you would the product itself.[3]

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, or carbon dioxide.[7]
- Hazards: The material is non-combustible but containers may burn.[9] Hazardous decomposition products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][4]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][7]

Experimental Protocols

Synthesis of 3-Nitrophthalic Anhydride from 3-Nitrophthalic Acid

This protocol is adapted from Organic Syntheses.[10]

Materials:

- 3-Nitrophthalic acid (1 mole, 211 g)
- Acetic anhydride (99-100%, 2 moles, 190 cc)
- Alcohol-free ether
- 300-cc round-bottomed flask with reflux condenser
- 15-cm porcelain dish
- Mortar and pestle
- Suction filtration apparatus

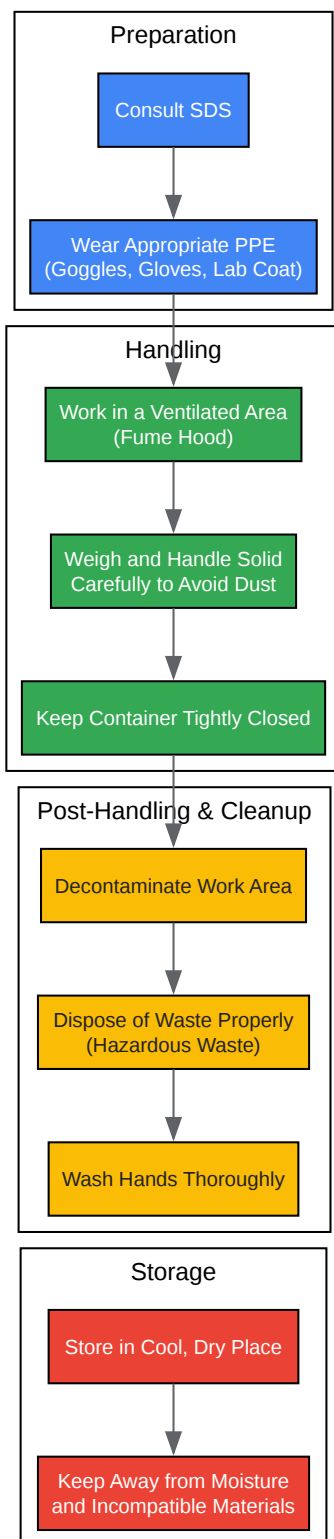
- Distillation apparatus

Procedure:

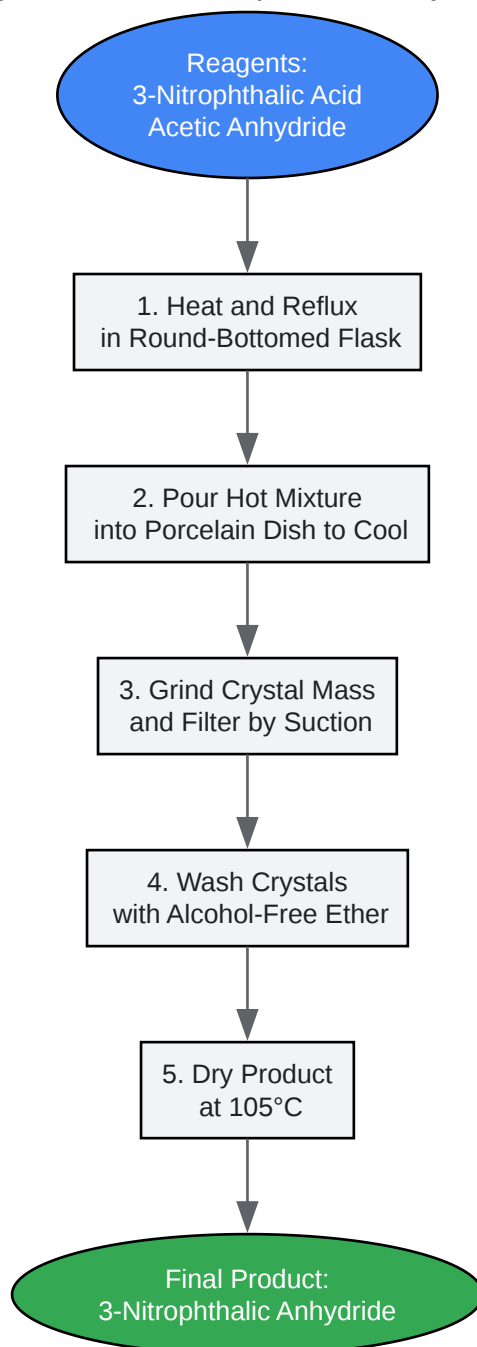
- Combine 211 g of 3-nitrophthalic acid and 190 cc of acetic anhydride in a 300-cc round-bottomed flask.
- Heat the mixture to a gentle boil with reflux until the acid is completely dissolved, then continue heating for an additional 10 minutes.
- Pour the hot mixture into a 15-cm porcelain dish and allow it to cool, forming a crystal mass. This step should be performed in a fume hood.
- Grind the crystal mass thoroughly in a mortar and filter by suction.
- Wash the crystals by grinding them with 150 cc of alcohol-free ether in the mortar, followed by filtration. Repeat the washing step.
- Dry the product in the air for a short time, then dry to a constant weight at 105°C.
- The expected yield is 170-180 g of **3-Nitrophthalic anhydride** with a melting point of 163-164°C.

Visualizations

General Workflow for Safe Handling of 3-Nitrophthalic Anhydride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Nitrophthalic anhydride**.

Synthesis of 3-Nitrophthalic Anhydride



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Caption: Experimental workflow for the synthesis of **3-Nitrophthalic anhydride**.

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